

Technical Guide: Molecular Weight of Lenalidomide-C4-NH2 Hydrochloride

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Compound of Interest

Compound Name: *Lenalidomide-C4-NH2*
hydrochloride

Cat. No.: *B8085341*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **Lenalidomide-C4-NH2 hydrochloride**, a crucial parameter for researchers in drug discovery and development, particularly in the field of targeted protein degradation.

Introduction

Lenalidomide-C4-NH2 hydrochloride is a derivative of Lenalidomide, a well-known immunomodulatory drug. This particular derivative incorporates a C4-amine linker, making it a versatile building block in the synthesis of bifunctional molecules such as PROteolysis Targeting Chimeras (PROTACs). Accurate knowledge of the molecular weight is fundamental for a wide range of applications, including quantitative analysis, solution preparation, and stoichiometric calculations in synthetic protocols.

Molecular Composition and Structure

Lenalidomide-C4-NH2 hydrochloride is comprised of three key components: the Lenalidomide core, a four-carbon (C4) alkyl linker, and a terminal amine group, which is protonated to form the hydrochloride salt.

The molecular formula for the free base form, Lenalidomide-C4-NH2, is C₁₇H₂₁N₃O₃[1]. The hydrochloride salt is formed by the reaction of the terminal amine with hydrochloric acid (HCl).

This results in the addition of one hydrogen atom and one chlorine atom to the molecular formula.

Therefore, the molecular formula for **Lenalidomide-C4-NH2 hydrochloride** is C₁₇H₂₂ClN₃O₃.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The standard atomic weights of the constituent elements are provided by the International Union of Pure and Applied Chemistry (IUPAC).

The atomic weights used for this calculation are:

- Carbon (C): 12.011 u[2][3][4][5][6]
- Hydrogen (H): 1.008 u[7][8][9]
- Chlorine (Cl): 35.453 u[10][11][12][13][14]
- Nitrogen (N): 14.007 u[15][16][17][18]
- Oxygen (O): 15.999 u[19][20][21][22][23]

The calculation is performed as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of Cl atoms × Atomic weight of Cl) + (Number of N atoms × Atomic weight of N) +
(Number of O atoms × Atomic weight of O)

$$(17 \times 12.011) + (22 \times 1.008) + (1 \times 35.453) + (3 \times 14.007) + (3 \times 15.999) = 351.834 \text{ g/mol}$$

Data Presentation

For clarity and ease of reference, the quantitative data related to the molecular weight of **Lenalidomide-C4-NH2 hydrochloride** is summarized in the tables below.

Table 1: Atomic Composition of **Lenalidomide-C4-NH2 Hydrochloride**

Element	Symbol	Count
Carbon	C	17
Hydrogen	H	22
Chlorine	Cl	1
Nitrogen	N	3
Oxygen	O	3

Table 2: Calculation of Molecular Weight

Element	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	17	12.011	204.187
Hydrogen	22	1.008	22.176
Chlorine	1	35.453	35.453
Nitrogen	3	14.007	42.021
Oxygen	3	15.999	47.997
Total	351.834		

Experimental Protocols

The determination of the molecular weight of a well-defined chemical compound like **Lenalidomide-C4-NH2 hydrochloride** is typically a theoretical calculation based on its known molecular formula and the standard atomic weights of its constituent elements.

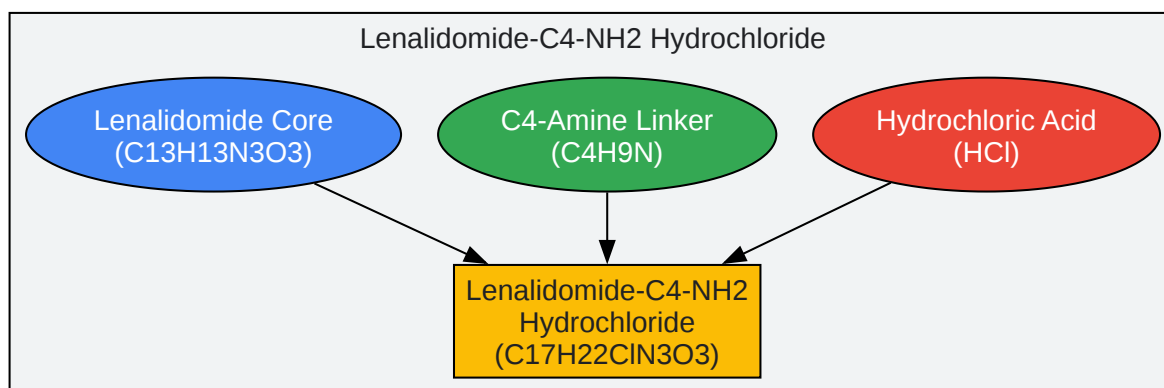
In a research and development setting, the identity and purity of a synthesized batch of this compound would be confirmed using various analytical techniques. While these methods confirm the structure and thus the molecular weight, they are not "experiments to determine the molecular weight" in the classical sense.

Common analytical methods for structural confirmation include:

- **Mass Spectrometry (MS):** This technique is used to determine the mass-to-charge ratio of ions and is the most direct experimental method for confirming the molecular weight of a compound. For **Lenalidomide-C4-NH2 hydrochloride**, a high-resolution mass spectrum would be expected to show a prominent ion corresponding to the mass of the protonated molecule (the free base plus a proton, $[M+H]^+$).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of the molecule, confirming the connectivity of the atoms and thus validating the molecular formula from which the molecular weight is calculated.
- **Elemental Analysis:** This method provides the percentage composition of the elements (carbon, hydrogen, nitrogen, etc.) in the compound. The experimental percentages can be compared with the theoretical percentages calculated from the molecular formula to confirm its accuracy.

Visualization

The following diagram illustrates the logical relationship between the constituent parts of **Lenalidomide-C4-NH2 hydrochloride**.



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Conceptual components of **Lenalidomide-C4-NH2 hydrochloride**.

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